

Application Notes: Protocol for Assessing Tead-IN-13 Efficacy

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Compound of Interest

Compound Name: *Tead-IN-13*

Cat. No.: *B15544306*

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Introduction

Tead-IN-13 is a small molecule inhibitor targeting the TEA Domain (TEAD) family of transcription factors, which are the most downstream effectors of the Hippo signaling pathway. The Hippo pathway is a critical regulator of organ size, cell proliferation, and apoptosis. Its dysregulation is implicated in the development and progression of various cancers, including mesothelioma, non-small cell lung cancer, and colorectal cancer. In an inactive Hippo pathway state, the transcriptional co-activators YAP (Yes-associated protein) and TAZ (transcriptional co-activator with PDZ-binding motif) translocate to the nucleus and bind to TEAD transcription factors. This complex then drives the expression of genes that promote cell proliferation, survival, and migration. **Tead-IN-13** is designed to disrupt the crucial interaction between YAP/TAZ and TEAD, thereby inhibiting the transcription of these oncogenic target genes. These application notes provide a comprehensive protocol for researchers to assess the in vitro and in vivo efficacy of **Tead-IN-13**.

Mechanism of Action

TEAD transcription factors possess a central lipid pocket that is crucial for their stability and interaction with co-activators like YAP and TAZ. **Tead-IN-13** is an allosteric inhibitor that binds

to this palmitate-binding pocket. This binding event disrupts the formation of the transcriptionally active YAP/TAZ-TEAD complex, leading to the suppression of TEAD-driven gene transcription and subsequent anti-proliferative effects in Hippo pathway-altered cancer cells. Some TEAD inhibitors have also been shown to induce a "cofactor switch," promoting the binding of the transcriptional repressor VGLL4 to TEAD, which further contributes to the suppression of oncogenic gene expression.

Data Presentation

The following tables summarize representative quantitative data for TEAD inhibitors, which can be used as a benchmark for assessing the efficacy of **Tead-IN-13**.

Table 1: In Vitro Efficacy of TEAD Inhibitors

Assay Type	Cell Line	Compound	IC50 / GI50 (nM)	Target Genes	Reference
TEAD Luciferase Reporter	MCF7-TEAD-luc	Novel TEAD Inhibitor	< 20	N/A	
TEAD Luciferase Reporter	HEK293T	Compound 2	6,500	N/A	
Target Gene Expression	MSTO-211H	IAG933	11 - 26	CTGF, CYR61, ANKRD1	
Proliferation Assay	MSTO-211H	IAG933	73	N/A	

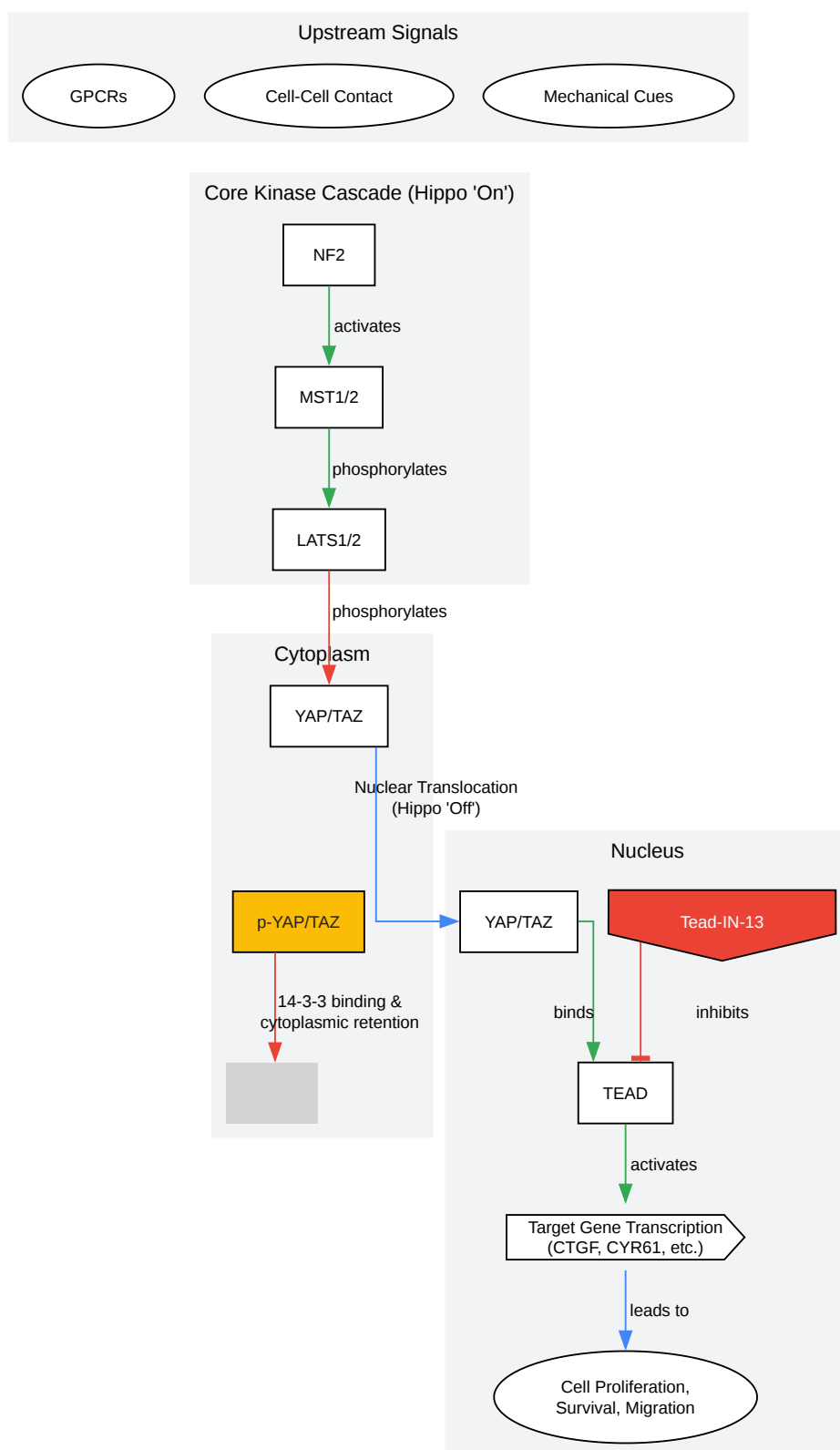
| Colony Formation | H226 | Pan-TEAD Inhibitor | Dose-dependent inhibition | N/A | |

Table 2: In Vivo Efficacy of TEAD Inhibitors

Model	Cancer Type	Compound	Dosing	Tumor Growth Inhibition (TGI)	Reference
NCI-H226 Xenograft	Mesothelioma	Pan-TEAD Inhibitor	30 & 100 mg/kg, oral, daily	> 100%	
LU-01-0407 PDX	NSCLC	VT108 + Cobimetinib	N/A	Synergistic Inhibition	
MSTO-211H Xenograft	Mesothelioma	K-975	N/A	Tumor Regression	

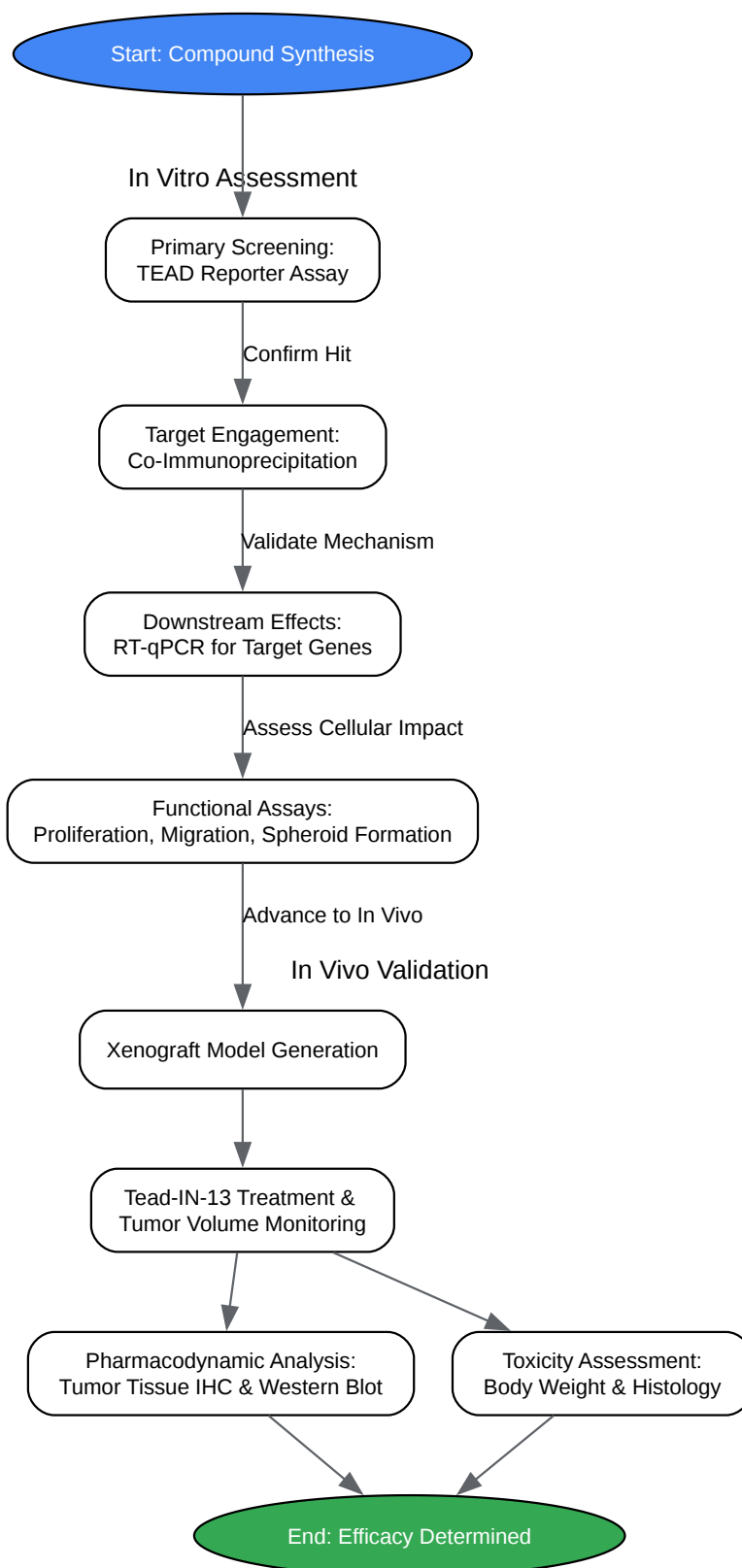
| HCT116 Xenograft | Colorectal Cancer | TEAD4 Knockdown | N/A | Suppressed Tumor Growth | |

Mandatory Visualizations



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Caption: The Hippo Signaling Pathway and the mechanism of action of **Tead-IN-13**.



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Caption: Workflow for evaluating the efficacy of **Tead-IN-13**.

Experimental Protocols

In Vitro Assays

a. TEAD Transcriptional Reporter Assay (Luciferase Assay)

This assay quantitatively measures the transcriptional activity of the TEAD-YAP/TAZ complex.

- Principle: Cells are co-transfected with a plasmid containing a luciferase reporter gene under the control of a promoter with multiple TEAD binding sites (e.g., 8xGTIIC) and a constitutively active YAP mutant (e.g., YAP-5SA) to maximize reporter activity. Inhibition of the YAP-TEAD interaction by **Tead-IN-13** results in a dose-dependent decrease in luciferase expression.
- Protocol:
 - Cell Seeding: Seed HEK293T or a relevant cancer cell line (e.g., NCI-H226) in a 96-well white, clear-bottom plate at a density of 1.5×10^4 cells per well.
 - Transfection: After 24 hours, co-transfect cells with the 8xGTIIC-luciferase reporter plasmid, a Renilla luciferase control plasmid (for normalization), and a YAP-5SA expression plasmid using a suitable transfection reagent.
 - Treatment: 24 hours post-transfection, replace the medium with fresh medium containing serial dilutions of **Tead-IN-13** or DMSO as a vehicle control.
 - Lysis and Measurement: After another 24 hours, lyse the cells and measure Firefly and Renilla luciferase activity using a dual-luciferase reporter assay system according to the manufacturer's instructions.
 - Analysis: Normalize Firefly luciferase activity to Renilla luciferase activity. Plot the normalized activity against the log concentration of **Tead-IN-13** to determine the IC50 value.

b. Co-Immunoprecipitation (Co-IP) for YAP-TEAD Interaction

This assay is used to confirm that **Tead-IN-13** directly disrupts the physical interaction between YAP and TEAD proteins.

- Protocol:
 - Cell Culture and Treatment: Culture NCI-H226 or MSTO-211H cells to 80-90% confluency. Treat the cells with **Tead-IN-13** at various concentrations (e.g., 0.1, 1, 10 μ M) or DMSO for 6-24 hours.
 - Cell Lysis: Wash cells with ice-cold PBS and lyse them in IP lysis buffer containing protease and phosphatase inhibitors.
 - Immunoprecipitation: Pre-clear the lysates with Protein A/G agarose beads. Incubate the pre-cleared lysates with an anti-TEAD1 antibody (or anti-YAP antibody) overnight at 4°C with gentle rotation.
 - Immune Complex Capture: Add Protein A/G agarose beads to capture the antibody-protein complexes.
 - Washing and Elution: Wash the beads multiple times with IP lysis buffer to remove non-specific binding. Elute the bound proteins by boiling in SDS-PAGE sample buffer.
 - Western Blotting: Separate the eluted proteins by SDS-PAGE, transfer to a PVDF membrane, and probe with antibodies against YAP and TEAD1 to detect the co-immunoprecipitated proteins. A decrease in the amount of co-precipitated YAP with TEAD in **Tead-IN-13**-treated samples indicates disruption of the interaction.

c. Quantitative Real-Time PCR (RT-qPCR) for TEAD Target Genes

This protocol measures changes in the mRNA levels of known TEAD target genes to assess the downstream effects of **Tead-IN-13**.

- Principle: Inhibition of TEAD activity by **Tead-IN-13** should lead to a reduction in the transcription of its target genes, such as CTGF, CYR61, and ANKRD1.
- Protocol:
 - Cell Treatment: Seed Hippo-mutant cancer cells (e.g., MSTO-211H) and treat with a dose range of **Tead-IN-13** or DMSO for 24 hours.

- RNA Extraction: Harvest the cells and extract total RNA using a commercial kit (e.g., RNeasy Kit).
- cDNA Synthesis: Synthesize cDNA from the extracted RNA using a reverse transcription kit.
- qPCR: Perform qPCR using SYBR Green or TaqMan probes for the target genes (CTGF, CYR61, ANKRD1) and a housekeeping gene (e.g., GAPDH, ACTB) for normalization.
- Analysis: Calculate the relative gene expression using the $\Delta\Delta C_t$ method. A dose-dependent decrease in the mRNA levels of target genes indicates effective target engagement.

d. Cell Proliferation (CellTiter-Glo®) and Spheroid Formation Assays

These functional assays determine the impact of **Tead-IN-13** on cancer cell viability and anchorage-independent growth, which are hallmarks of cancer.

- Proliferation Assay Protocol:
 - Seed cells in a 96-well plate and allow them to attach overnight.
 - Treat with serial dilutions of Tead
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